

An In-depth Technical Guide to 4-(Pyrrolidin-1-yl)butan-1-amine

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Compound of Interest

Compound Name: 4-(Pyrrolidin-1-yl)butan-1-amine

Cat. No.: B1302945

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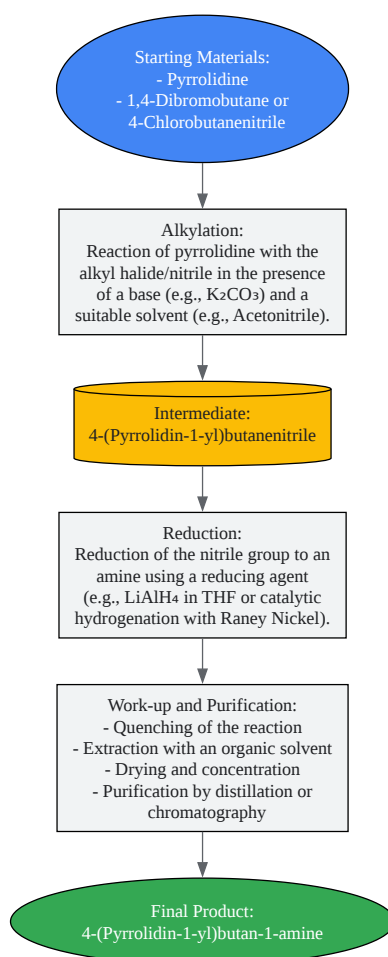
This guide provides a comprehensive overview of the chemical compound **4-(Pyrrolidin-1-yl)butan-1-amine**, including its structure, IUPAC nomenclature, physicochemical properties, and a representative synthetic protocol. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and IUPAC Name

4-(Pyrrolidin-1-yl)butan-1-amine is a diamine featuring a pyrrolidine ring linked to a butylamine chain. The nitrogen of the pyrrolidine is bonded to the fourth carbon of the butan-1-amine moiety.

- IUPAC Name: 4-pyrrolidin-1-ylbutan-1-amine[1]
- Molecular Formula: C₈H₁₈N₂[1]
- Canonical SMILES: C1CCN(C1)CCCCN
- InChI: InChI=1S/C8H18N2/c9-5-1-2-6-10-7-3-4-8-10/h1-9H2[1]
- CAS Number: 24715-90-0[1][2][3]

The structural representation of **4-(Pyrrolidin-1-yl)butan-1-amine** is depicted in the diagram below.



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References

- 1. 4-(Pyrrolidin-1-yl)butan-1-amine | C₈H₁₈N₂ | CID 2762762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Pyrrolidin-1-yl)butan-1-amine | 24715-90-0 [chemicalbook.com]
- 3. 4-(Pyrrolidin-1-yl)butan-1-amine CAS#: 24715-90-0 [m.chemicalbook.com]
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